

N-Desethyl amodiaquine heme polymerase binding affinity

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: N-Desethyl amodiaquine dihydrochloride

CAS No.: 79049-30-2

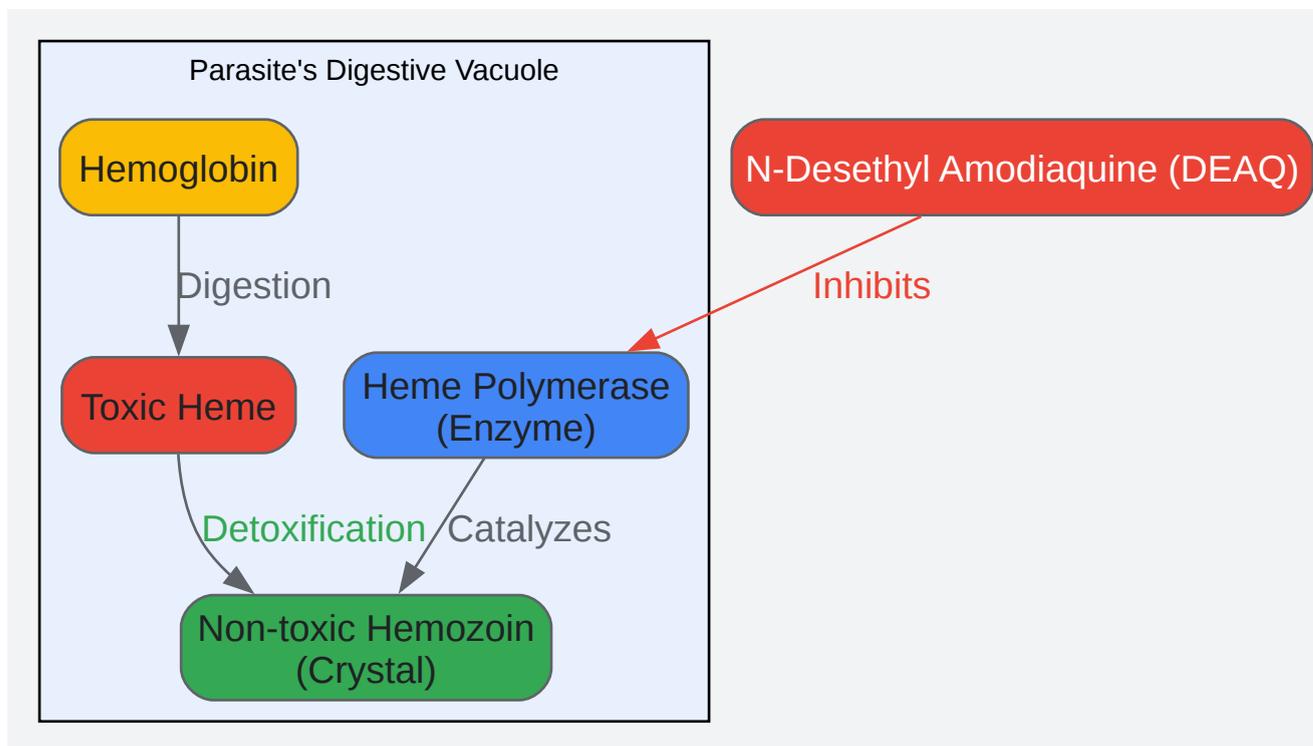
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Mechanism of Action and Inhibitory Role

N-Desethyl amodiaquine is the major active metabolite of the antimalarial drug **Amodiaquine** [1] [2]. Its primary mechanism of action involves binding to and inhibiting the parasite enzyme **heme polymerase** (also referred to as heme detoxification protein) [3].

During its blood stage, the *Plasmodium* parasite digests hemoglobin within its digestive vacuole, releasing toxic heme (ferriprotoporphyrin IX). To survive, the parasite crystallizes this heme into a non-toxic pigment called **hemozoin** [4]. The following diagram illustrates this process and the site of DEAQ's action:



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This disruption prevents the detoxification of heme, leading to a buildup of toxic heme within the parasite, which is ultimately lethal [3].

Available Quantitative Biological Data

While direct binding affinity (e.g., K_d , K_i) for heme polymerase is not reported in the searched literature, other quantitative data demonstrate DEAQ's potent antimalarial activity, which is a direct consequence of heme polymerase inhibition.

Table: Antiplasmodial Activity of N-Desethyl Amodiaquine

Plasmodium falciparum Strain	IC ₅₀ Value	Experimental Context	Source
3D7	25 nM	In vitro inhibition	[2]
V1/S	97 nM	In vitro inhibition	[2]

The **IC₅₀** (Half Maximal Inhibitory Concentration) represents the concentration of a drug required to reduce parasite growth by 50% in an in vitro assay. The lower IC₅₀ against the 3D7 strain indicates greater potency, and the difference between strains may reflect underlying variations in parasite susceptibility [2].

Key Experimental Protocols

For researchers, understanding the methods used to generate this data is crucial. The following are standard protocols for studying hemozoin formation inhibition and antiplasmodial activity.

Table: Summary of Key Experimental Methodologies

Method Goal	General Protocol Outline	Key Measured Output
β-Hematin Formation Inhibition	Incubate heme with test compound under biomimetic conditions (acidic pH, lipid/aqueous interface). Measure unconverted heme using a pyridine assay [4].	Percentage inhibition of β-hematin (synthetic hemozoin) formation at a given drug concentration.
In Vitro Antiplasmodial Activity (IC₅₀)	Culture <i>P. falciparum</i> parasites. Expose synchronized cultures to serial drug dilutions. Measure parasite viability via assays like [³ H]-hypoxanthine incorporation or SYBR Green staining [2].	Dose-response curve and IC ₅₀ value.

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To cite this document: Smolecule. [N-Desethyl amodiaquine heme polymerase binding affinity]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b904130#n-desethyl-amodiaquine-heme-polymerase-binding-affinity]

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